

# Application Notes and Protocols for Dasabuvir Sodium Powder Storage and Stability

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## Compound of Interest

Compound Name: Dasabuvir sodium

Cat. No.: B3214004

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidance on the recommended storage conditions for **Dasabuvir sodium** powder, alongside detailed protocols for stability assessment. The information is intended to ensure the integrity and quality of the compound for research and development purposes.

## Recommended Storage Conditions

**Dasabuvir sodium** monohydrate in its powdered form requires specific storage conditions to maintain its stability and purity over time. Based on supplier recommendations and stability data, the following conditions are advised:

Parameter	Short-Term Storage (Days to Weeks)	Long-Term Storage (Months to Years)	Shipping
Temperature	0 - 4 °C	-20 °C	Ambient Temperature (stable for a few weeks)
Humidity	Store in a dry environment	Store in a dry environment	N/A
Light	Protect from light	Protect from light	N/A

## Key Recommendations:

- Always store **Dasabuvir sodium** powder in a tightly sealed container to prevent moisture uptake.
- For long-term storage, use of a desiccator within the refrigerated or frozen environment is recommended.
- The compound should be stored in a dark place or in an amber vial to prevent photodegradation.

## Stability Profile of Dasabuvir Sodium Powder

Forced degradation studies have been conducted to determine the intrinsic stability of Dasabuvir. These studies expose the drug substance to various stress conditions to identify potential degradation pathways and products.

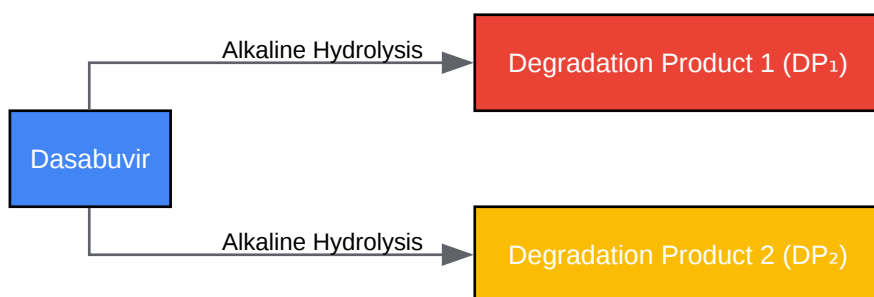
### Summary of Forced Degradation Studies

**Dasabuvir sodium** powder has been found to be largely stable under several stress conditions, with a notable susceptibility to alkaline hydrolysis.

Stress Condition	Reagents and Conditions	Observation
Acidic Hydrolysis	1M HCl at 80°C	Stable
Neutral Hydrolysis	Water at 80°C	Stable
Alkaline Hydrolysis	1M NH <sub>4</sub> OH at 80°C	Degradation observed with the formation of two degradation products (DP <sub>1</sub> and DP <sub>2</sub> ). <a href="#">[1]</a>
Oxidative Degradation	3% H <sub>2</sub> O <sub>2</sub> at room temperature	Stable
Thermal Degradation	Solid state at 80°C	Stable
Photolytic Degradation	Exposed to light source (ICH Q1B option 2)	Stable

## Alkaline Degradation Pathway

Under alkaline conditions, Dasabuvir undergoes hydrolysis, leading to the formation of two primary degradation products. Researchers should be aware of this instability when working with Dasabuvir in basic solutions.[1]



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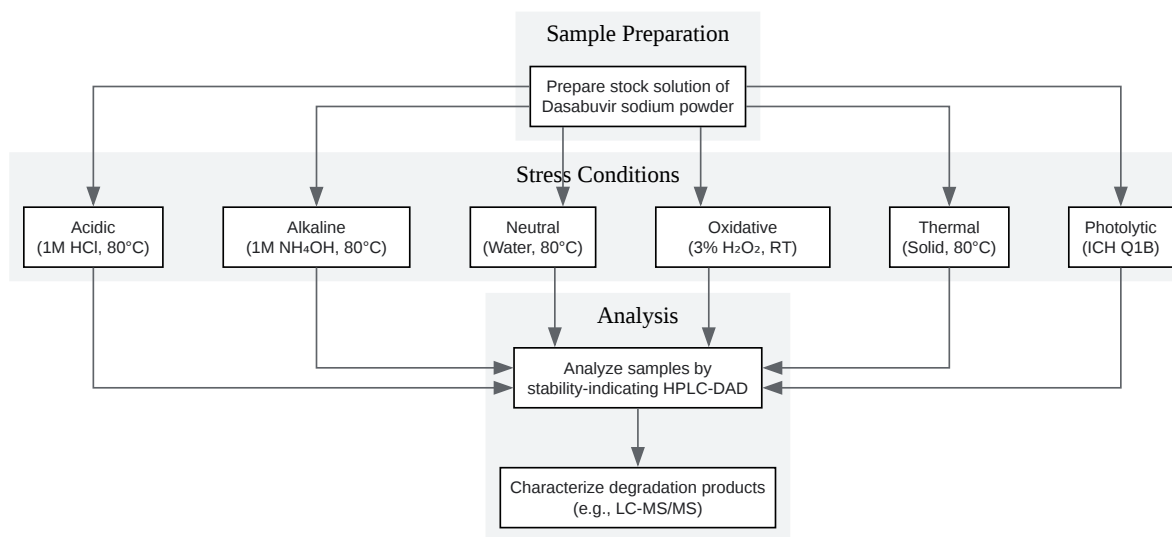
Alkaline degradation pathway of Dasabuvir.

## Experimental Protocols

The following are detailed methodologies for key experiments to assess the stability of **Dasabuvir sodium** powder.

### Protocol for Forced Degradation Studies

This protocol outlines the steps to perform forced degradation studies on **Dasabuvir sodium** powder to assess its stability under various stress conditions.



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### Workflow for forced degradation studies of Dasabuvir.

#### Materials:

- **Dasabuvir sodium** powder
- Hydrochloric acid (HCl), 1M
- Ammonium hydroxide (NH<sub>4</sub>OH), 1M
- Hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>), 3%
- Deionized water
- HPLC-grade solvents (e.g., acetonitrile, formic acid)

- Heating block or water bath
- Photostability chamber
- HPLC-DAD system
- LC-MS/MS system (for characterization)

#### Procedure:

- Sample Preparation: Prepare a stock solution of **Dasabuvir sodium** powder in a suitable solvent (e.g., a mixture of formic acid and acetonitrile).
- Stress Conditions:
  - Acidic Hydrolysis: Mix the stock solution with 1M HCl and heat at 80°C for a specified period (e.g., 7 days).
  - Alkaline Hydrolysis: Mix the stock solution with 1M NH<sub>4</sub>OH and heat at 80°C for a specified period (e.g., 7 days).<sup>[1]</sup>
  - Neutral Hydrolysis: Mix the stock solution with deionized water and heat at 80°C for a specified period (e.g., 7 days).
  - Oxidative Degradation: Mix the stock solution with 3% H<sub>2</sub>O<sub>2</sub> and keep at room temperature for a specified period (e.g., 7 days).
  - Thermal Degradation: Place the solid **Dasabuvir sodium** powder in an oven at 80°C for a specified period (e.g., 7 days).
  - Photolytic Degradation: Expose the solid powder to a light source as per ICH Q1B guidelines (e.g., an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter).
- Sample Analysis:
  - At specified time points, withdraw samples from each stress condition.

- Neutralize the acidic and alkaline samples.
- Dilute all samples to a suitable concentration for HPLC analysis.
- Analyze the samples using a validated stability-indicating HPLC-DAD method.
- Data Evaluation:
  - Calculate the percentage of Dasabuvir remaining and the percentage of each degradation product formed.
  - Characterize the structure of any significant degradation products using a technique such as LC-MS/MS.

## Stability-Indicating HPLC-DAD Method

The following HPLC method has been validated for the simultaneous determination of Dasabuvir and its alkaline degradation products.<sup>[1]</sup>

Chromatographic Conditions:

- Column: Symmetry® C18 (4.6 x 75 mm, 3.5 µm)
- Mobile Phase: Isocratic elution of 0.1% formic acid and acetonitrile (55:45, v/v)
- Flow Rate: 1 mL/min
- Detection Wavelength: 244 nm
- Injection Volume: 10 µL
- Column Temperature: 30°C

Method Validation: This method should be validated for selectivity, linearity, limit of detection (LOD), limit of quantification (LOQ), accuracy, precision, and robustness according to ICH guidelines.

## Handling and Safety Precautions

When handling **Dasabuvir sodium** powder, it is important to follow standard laboratory safety procedures:

- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Handle the powder in a well-ventilated area or a fume hood to avoid inhalation.
- In case of contact with skin or eyes, rinse immediately with plenty of water.
- Refer to the Safety Data Sheet (SDS) for complete safety information.

By adhering to these storage, handling, and testing protocols, researchers can ensure the quality and integrity of **Dasabuvir sodium** powder for their scientific investigations.

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## References

- 1. scielo.br [scielo.br]
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